

Navigating the Solubility Landscape of 4-Aminopentan-2-ol: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminopentan-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Aminopentan-2-ol**, a chiral amino alcohol with significant potential in pharmaceutical synthesis and as a building block for complex organic molecules.^{[1][2]} Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on predicted solubility based on the molecule's structural features, a detailed, generalized experimental protocol for determining solubility, and a discussion of the key factors influencing its behavior in various solvents.

Predicted Solubility Profile of 4-Aminopentan-2-ol

The solubility of a compound is dictated by its molecular structure and the nature of the solvent. **4-Aminopentan-2-ol** possesses both polar and nonpolar characteristics. The presence of a hydroxyl (-OH) and an amino (-NH₂) group allows for hydrogen bonding with polar solvents, while the five-carbon backbone contributes to its affinity for nonpolar organic solvents.^{[1][2]}

Based on the principle of "like dissolves like," the predicted solubility of **4-Aminopentan-2-ol** in a range of common solvents is summarized in the table below. It is important to note that these are qualitative predictions and should be confirmed by experimental determination.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Ethanol, Methanol	High	The hydroxyl and amino groups can form strong hydrogen bonds with protic solvents.
Polar Aprotic	Acetone, Acetonitrile, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Moderate to High	The polar nature of these solvents can interact with the polar functional groups of 4-Aminopentan-2-ol, though the absence of hydrogen bond donation from the solvent may limit solubility compared to protic solvents.
Nonpolar	Hexane, Toluene, Diethyl Ether	Low to Moderate	The nonpolar carbon backbone of 4-Aminopentan-2-ol allows for some interaction with nonpolar solvents, but the polar functional groups will limit its solubility.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a solid organic compound like **4-Aminopentan-2-ol**. This method is based on the principle of creating a saturated solution and then quantifying the amount of dissolved solute.

Materials and Equipment:

- **4-Aminopentan-2-ol**
- Selected solvents (e.g., water, ethanol, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or magnetic stirrer with hotplate
- Syringe filters (0.45 μm)
- Volumetric flasks
- Pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector, or a calibrated UV-Vis Spectrophotometer.

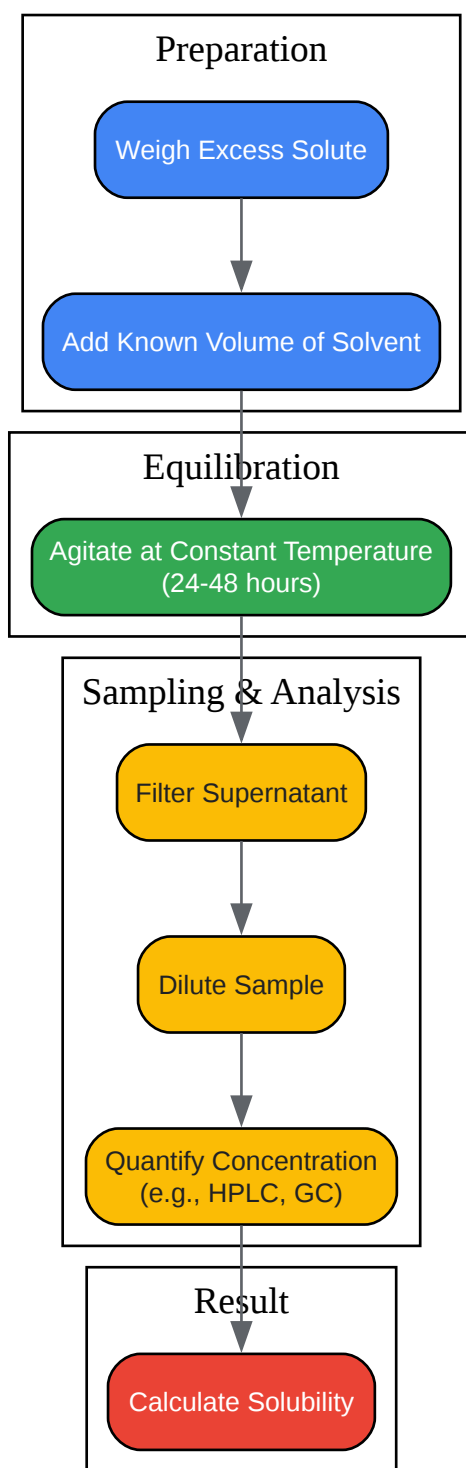
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Aminopentan-2-ol** to a series of vials.
 - Add a known volume of the selected solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or on a magnetic stirrer, set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixtures for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Collection and Preparation:

- Once equilibrium is reached, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a 0.45 μm filter to remove any undissolved solid.
- Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the analytical range of the chosen quantification method.
- Quantification:
 - Analyze the diluted samples using a pre-calibrated HPLC, GC, or UV-Vis spectrophotometry method to determine the concentration of **4-Aminopentan-2-ol**.
 - Prepare a calibration curve using standard solutions of known concentrations of **4-Aminopentan-2-ol** to ensure accurate quantification.
- Calculation of Solubility:
 - Calculate the concentration of **4-Aminopentan-2-ol** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

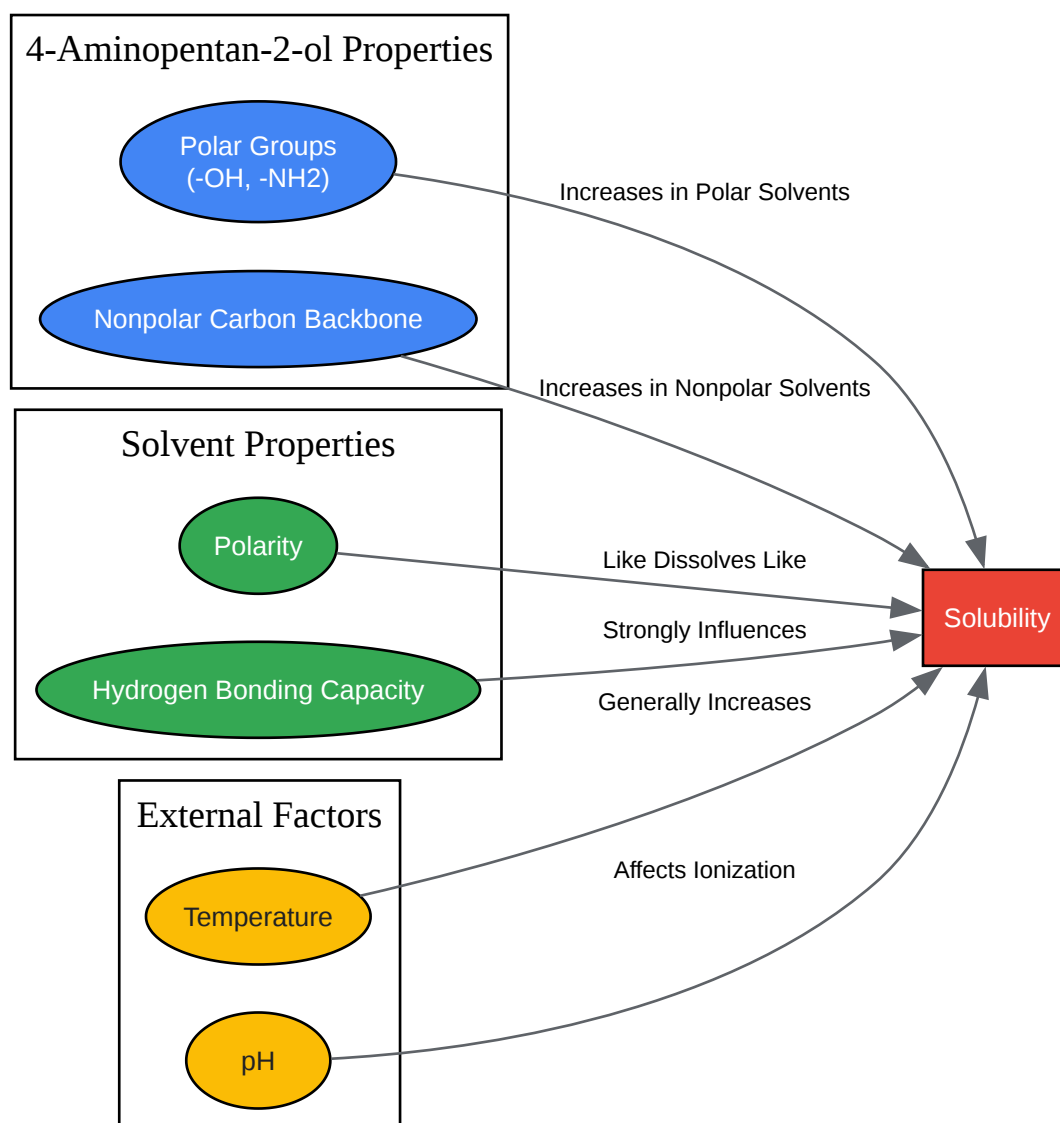
Visualizing Methodologies and Influencing Factors

To further aid in the understanding of solubility determination and the factors influencing it, the following diagrams are provided.



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A generalized workflow for the experimental determination of solubility.



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References

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- 2. 4-Aminopentan-2-ol | 13325-12-7 | Benchchem [benchchem.com]
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